

4-Ethynylpyridine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 4-Ethynylpyridine

Cat. No.: B1298661

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CAS Number: 2510-22-7

This technical guide provides an in-depth overview of **4-Ethynylpyridine**, a versatile heterocyclic building block crucial in organic synthesis, particularly for the pharmaceutical and materials science industries. This document outlines its chemical and physical properties, spectral data, safety information, and key applications, including detailed experimental workflows.

Core Properties and Data

4-Ethynylpyridine is a pyridine derivative featuring a terminal alkyne group at the 4-position. This unique structure, combining a nucleophilic nitrogen atom and a reactive C-C triple bond, makes it a valuable intermediate for constructing complex molecular architectures.^[1] Its hydrochloride salt is also commonly used, offering enhanced solubility in polar solvents.^[2]

Physical and Chemical Properties

The key physical and chemical properties of **4-Ethynylpyridine** are summarized in the table below. The compound typically appears as a white to light yellow powder or crystalline solid.^[3]

Property	Value	Reference(s)
CAS Number	2510-22-7	[4]
Molecular Formula	C ₇ H ₅ N	[4]
Molecular Weight	103.12 g/mol	[4]
Melting Point	98 °C	[4]
Boiling Point	94.5 °C (at 32 Torr)	[4]
Density	1.02 ± 0.1 g/cm ³ (Predicted)	[4]
pKa	4.16 ± 0.10 (Predicted)	[4]
Flash Point	57.5 °C	[5]
Solubility	Almost transparent in Acetone	[4]
Storage	Store in a dark place, under an inert atmosphere, in a freezer (-20°C)	[4]

Spectral Properties

Spectroscopic data is critical for the identification and characterization of **4-Ethynylpyridine**. Below are typical Nuclear Magnetic Resonance (NMR) data.

Spectrum	Solvent	Chemical Shifts (δ) in ppm
¹ H NMR	CDCl ₃	δ 8.58 (d, 2H), 7.35 (d, 2H), 3.25 (s, 1H)
¹³ C NMR	CDCl ₃	δ 150.5, 130.0, 125.0, 82.5, 80.0

Note: NMR data are representative and may vary slightly based on solvent and experimental conditions. Researchers should always acquire their own data for confirmation.

Safety and Handling

4-Ethynylpyridine is classified as an irritant. The following GHS hazard statements apply:

- H315: Causes skin irritation[6]
- H319: Causes serious eye irritation[6]
- H335: May cause respiratory irritation[6]

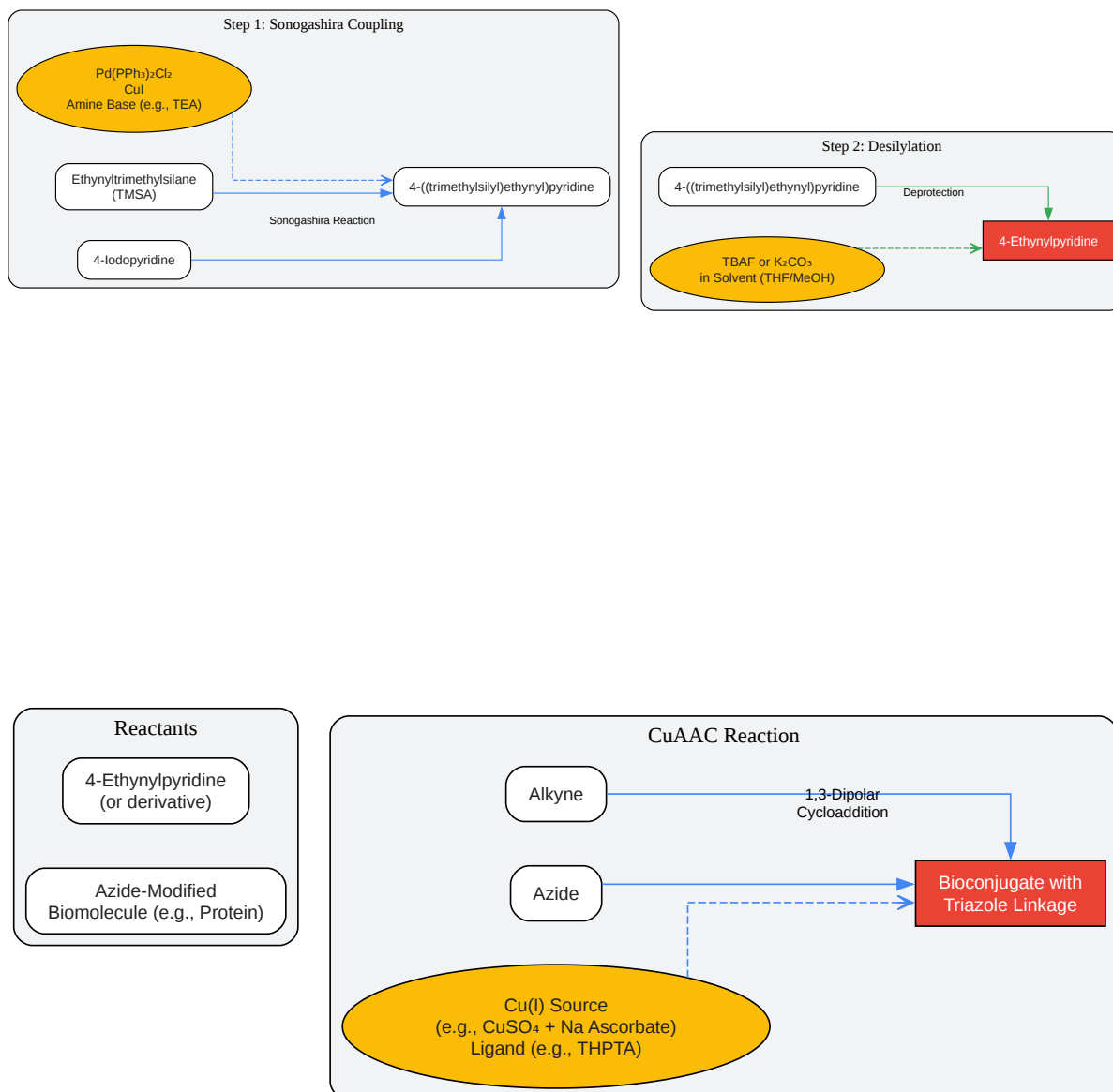
Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. All manipulations should be performed in a well-ventilated fume hood.[7]

Key Applications and Experimental Protocols

The terminal alkyne functionality of **4-Ethynylpyridine** makes it a prime substrate for two of modern chemistry's most powerful reactions: the Sonogashira coupling and the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry."

Synthesis via Sonogashira Coupling and Desilylation

A common and efficient method for the synthesis of **4-Ethynylpyridine** involves a two-step process: a Sonogashira coupling of a 4-halopyridine with a silyl-protected acetylene, followed by deprotection of the silyl group.



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